

Technical Guide: Physicochemical Properties and Analysis of 1-Adamantyl Isocyanate

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Compound of Interest

Compound Name: 1-Adamantyl isocyanate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point of **1-Adamantyl isocyanate**, a key intermediate in synthetic chemistry and drug discovery. The document outlines its physicochemical properties, a detailed experimental protocol for melting point determination, and its applications.

Core Properties of 1-Adamantyl Isocyanate

1-Adamantyl isocyanate is a white, crystalline powder at room temperature.^[1] Its rigid, cage-like adamantane structure contributes to its high melting point and stability, making it a valuable building block in organic synthesis.^[1] The isocyanate functional group is highly reactive towards nucleophiles such as amines and alcohols, a property leveraged in the synthesis of various derivatives.^[1]

Quantitative Data: Melting Point

The melting point of **1-Adamantyl isocyanate** has been reported within a consistent range across various chemical suppliers and scientific literature. The slight variations can be attributed to differences in sample purity and the specific methodology used for determination. A summary of the reported melting points is presented below.

Parameter	Reported Value (°C)	Source(s)
Melting Point	140 - 150	Smolecule[1], Thermo Scientific
Melting Point	144 - 146	Sigma-Aldrich, ChemicalBook
Melting Point	145 - 149	TCI Chemicals

Experimental Protocol: Capillary Melting Point Determination

The melting point of **1-Adamantyl isocyanate** is determined using the capillary method, a standard technique for organic compounds.[2][3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[4]
- Glass capillary tubes (one end sealed)[2][5]
- Mortar and pestle[3]
- Spatula
- Dropping tube or long glass tube for packing[4][6]

Procedure:

- Sample Preparation:
 - Ensure the **1-Adamantyl isocyanate** sample is completely dry, as moisture can depress the melting point.[6] If necessary, dry the sample in a desiccator over a suitable drying agent.[5]
 - Place a small amount of the crystalline sample into a mortar and gently grind it into a fine powder. This ensures efficient heat transfer and uniform melting.[3][5]

- Capillary Tube Loading:
 - Press the open end of a capillary tube into the powdered sample.[4] A small amount of solid will enter the tube.
 - To pack the sample into the bottom of the tube, invert the tube and tap it gently on a hard surface.[2][6] For more effective packing, drop the capillary tube, sealed-end down, through a long glass tube held vertically.[4][6]
 - Repeat until a packed column of 2-3 mm in height is achieved at the bottom of the capillary.[2][6] An improperly packed or overly large sample can lead to a broad melting range.[6]
- Melting Point Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[6][7]
 - For an unknown sample, a preliminary rapid heating (10-20°C per minute) can be performed to determine an approximate melting range. A fresh sample must be used for the accurate determination.[3]
 - For an accurate measurement, set the starting temperature to about 15-20°C below the expected melting point.[2][6]
 - Heat the sample at a controlled, slow rate of 1-2°C per minute as the temperature approaches the expected melting point.[2]
 - Observe the sample through the magnifying eyepiece.
- Data Recording:
 - Record the temperature at which the first drop of liquid appears (the onset of melting).[2]
 - Record the temperature at which the entire solid sample has turned into a clear liquid (complete melting).[2]
 - The recorded melting point should be reported as a range from the onset to the complete melting temperature.[4] For a pure substance, this range is typically narrow (0.5-2°C).[8]

Logical Workflow: Application in Synthesis

1-Adamantyl isocyanate is a versatile reagent primarily used in the synthesis of urea and carbamate derivatives, which have applications in drug development and materials science.[\[1\]](#) [\[9\]](#) The adamantane moiety is often incorporated into drug candidates to increase their lipophilicity and metabolic stability.[\[10\]](#) The following diagram illustrates a typical decision-making workflow for its use in a synthetic project.

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Caption: Synthetic workflow using **1-Adamantyl Isocyanate**.

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